

Aldosterone-13C3: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Aldosterone-13C3

Cat. No.: B12384619

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data, handling procedures, and experimental applications of **Aldosterone-13C3**. The information is intended to ensure the safe and effective use of this isotopically labeled steroid in a laboratory setting.

Safety Data and Hazard Identification

Aldosterone-13C3, as a solution in acetonitrile, presents hazards associated with both the solvent and the compound itself. The following tables summarize the key safety information derived from the Safety Data Sheet (SDS).

1.1. GHS Classification

Hazard Class	Hazard Category	Hazard Statement
Flammable liquids	Category 2	H225: Highly flammable liquid and vapor.
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute toxicity, Inhalation	Category 4	H332: Harmful if inhaled.
Acute toxicity, Dermal	Category 4	H312: Harmful in contact with skin.
Eye irritation	Category 2A	H319: Causes serious eye irritation.

1.2. Physical and Chemical Properties

Property	Value
Form	Liquid
Appearance	No data available
Odor	No data available
Melting point/freezing point	No data available
Initial boiling point and boiling range	No data available

1.3. Exposure Controls and Personal Protection

Control Parameter	Recommendation
Engineering Controls	Use only outdoors or in a well-ventilated area. Use explosion-proof electrical/ventilating/lighting equipment.
Eye/Face Protection	Wear safety glasses with side-shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Respiratory Protection	Where risk assessment shows air-purifying respirators are appropriate use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator.
Body Protection	Complete suit protecting against chemicals, Flame retardant antistatic protective clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.

Safe Handling and Storage Procedures

Proper handling and storage are crucial to minimize risks associated with **Aldosterone-13C3**.

2.1. Handling

- Avoid contact with skin and eyes.
- Avoid inhalation of vapor or mist.
- Use non-sparking tools.
- Take measures to prevent the build up of electrostatic charge.
- Keep away from sources of ignition - No smoking.
- Do not eat, drink or smoke when using this product.
- Wash skin thoroughly after handling.
- Wear appropriate protective clothing, gloves, and eye/face protection.

2.2. Storage

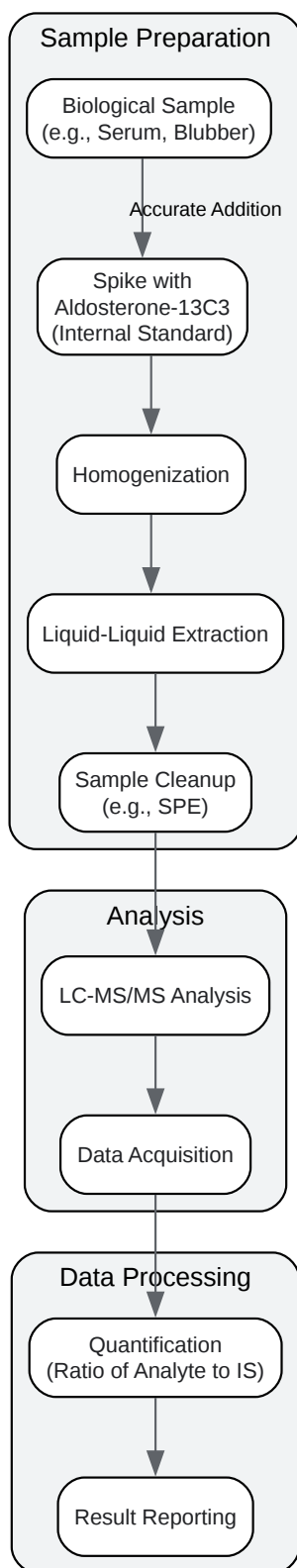
- Store in a well-ventilated place.
- Keep container tightly closed.
- Keep cool.
- Storage class (TRGS 510): 3 - Flammable liquids.

Experimental Protocols

Isotopically labeled steroids like **Aldosterone-13C3** are primarily used as internal standards in quantitative analysis, particularly in mass spectrometry-based methods. This enhances the sensitivity and accuracy of detecting and quantifying steroids and their metabolites in biological samples.

3.1. General Workflow for Steroid Quantification using Isotope Dilution Mass Spectrometry

The following is a generalized workflow for the use of **Aldosterone-13C3** as an internal standard in a research setting.



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Caption: Workflow for Steroid Quantification.

3.2. Detailed Methodology for Blubber Hormone Analysis

The following protocol is adapted from a study that quantified aldosterone in dolphin blubber using **Aldosterone-13C3** as an internal standard.

- Sample Preparation:
 - An aliquot of 1200 μ L of acetonitrile is added to each blubber sample.
 - Samples are homogenized three times for 30 seconds at 6,500 rpm with 5-minute intervals on ice.
 - The homogenized samples are centrifuged at 4 °C for 5 minutes at 7300 rpm and stored overnight at –20 °C.
- Extraction:
 - After at least 12 hours, the supernatants are transferred to glass test tubes.
 - The original homogenization tubes are rinsed twice with 800 μ L of acetonitrile, vortexed, and centrifuged, with the resulting supernatants added to the respective glass test tubes.
 - To remove lipids, 2.75 mL of hexane is added to the combined supernatants. The mixture is vortexed for 30 seconds to separate the layers.
 - After waiting at least 10 minutes, the upper hexane layer is removed. This hexane rinse is repeated until the fat layer is no longer visible.
 - The samples are stored at –20 °C overnight.
- Sample Cleanup and Reconstitution:
 - The samples are dried at 30 °C using a centrifugal evaporator.
 - The dried samples are reconstituted in 500 μ L of methanol to remove any remaining debris.

- The reconstituted samples are vortexed for 30 seconds, sonicated for 5 minutes at 20 °C, and then transferred to centrifuge tubes with a membrane filter.
- The samples are centrifuged at 4 °C and 7300 rpm.
- The filtered samples are transferred to new sterile glass tubes. The original tubes are rinsed with an additional 500 µL of methanol, vortexed, and the rinse is added to the filtered sample.
- The samples are dried again, reconstituted in 150 µL of acetonitrile, and transferred to autosampler vials for analysis.

Emergency and First Aid Procedures

In the event of exposure or accident, follow these procedures immediately.

4.1. First Aid Measures

Exposure Route	First Aid Instructions
If Inhaled	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
In case of skin contact	Wash off with soap and plenty of water. Consult a physician.
In case of eye contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
If swallowed	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

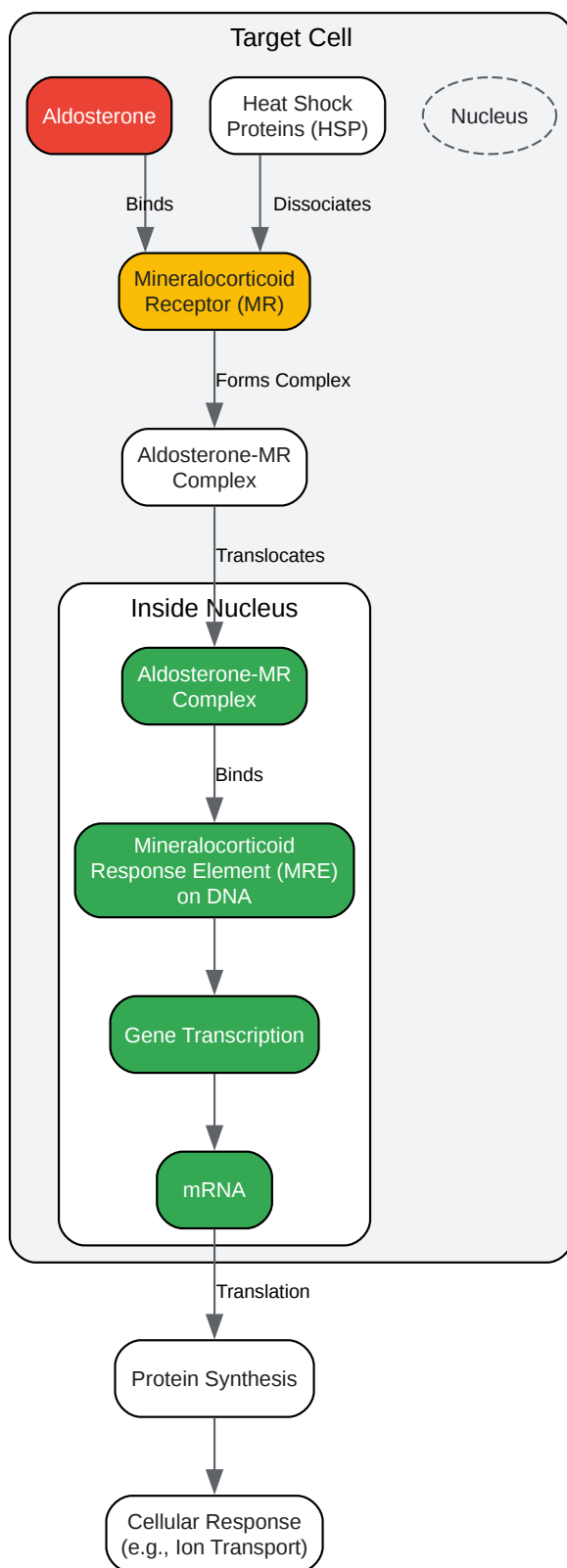
4.2. Firefighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Specific hazards arising from the chemical: Carbon oxides, Nitrogen oxides (NO_x). Forms explosive mixtures with air at ambient temperatures.
- Special protective equipment for firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Aldosterone Signaling Pathway

Aldosterone plays a crucial role in regulating electrolyte and water balance. Its mechanism of action involves binding to the mineralocorticoid receptor (MR), which then translocates to the nucleus and modulates gene expression.



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Caption: Aldosterone Signaling Pathway.

This guide provides a comprehensive overview for the safe handling and use of **Aldosterone-13C3**. Always refer to the specific Safety Data Sheet provided by the supplier for the most current and detailed information. Adherence to good laboratory practices and institutional safety protocols is paramount.

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